Spectroscopic data of 4-(Benzyloxy)-3-fluorobenzaldehyde

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Compound of Interest

Compound Name:	*4-(Benzyloxy)-3-fluorobenzaldehyde*
CAS No.:	*175968-61-3*
Cat. No.:	*B182309*

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An In-depth Technical Guide to the Spectroscopic Characterization of **4-(Benzyloxy)-3-fluorobenzaldehyde**

This document provides a comprehensive technical guide on the spectroscopic characterization of **4-(Benzyloxy)-3-fluorobenzaldehyde** (Molecular Formula: $C_{14}H_{11}FO_2$, Molecular Weight: 230.23 g/mol)[1]. As a key building block in medicinal chemistry and materials science, unambiguous structural confirmation and purity assessment are paramount. While publicly available experimental spectra for this specific molecule are scarce, this guide leverages foundational spectroscopic principles and extensive data from structurally analogous compounds to present a robust, predictive analysis. It is designed for researchers, scientists, and drug development professionals who require a deep understanding of how to acquire and interpret the necessary analytical data.

Molecular Structure and Spectroscopic Overview

The structure of **4-(Benzyloxy)-3-fluorobenzaldehyde** incorporates three key functionalities that yield a distinct spectroscopic fingerprint:

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- An aromatic aldehyde group, which gives rise to a characteristic proton signal in ^{1}H NMR and a strong carbonyl stretch in IR spectroscopy.
- A fluoro-substituted aromatic ring, where the fluorine atom induces predictable splitting patterns in both ^{1}H and ^{13}C NMR through spin-spin coupling.
- A benzyloxy ether group, which contributes a benzylic methylene signal in ^{1}H NMR and ether linkage bands in the IR spectrum.

A thorough, multi-technique approach combining NMR, IR, and Mass Spectrometry is essential for complete characterization.

Caption: Numbering scheme for **4-(Benzyloxy)-3-fluorobenzaldehyde** used for NMR assignments.

Proposed Synthesis and Spectroscopic Monitoring

A standard and reliable method for preparing this compound is the Williamson ether synthesis. This involves the reaction of 3-fluoro-4-hydroxybenzaldehyde with benzyl bromide in the presence of a weak base like potassium carbonate (K_2CO_3)[2].

Experimental Protocol: Synthesis

- To a solution of 3-fluoro-4-hydroxybenzaldehyde (1.0 eq) in acetone or DMF, add anhydrous potassium carbonate (1.5-2.0 eq).
- Stir the mixture at room temperature for 15-20 minutes.
- Add benzyl bromide (1.1 eq) dropwise to the suspension.
- Heat the reaction mixture to 60°C and stir for 5-8 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC)[2].
- Upon completion, cool the mixture to room temperature, filter off the inorganic salts, and remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield **4-(benzyloxy)-3-fluorobenzaldehyde**.

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The progress of this synthesis is ideally monitored spectroscopically, primarily using mass spectrometry to confirm the formation of the product mass.

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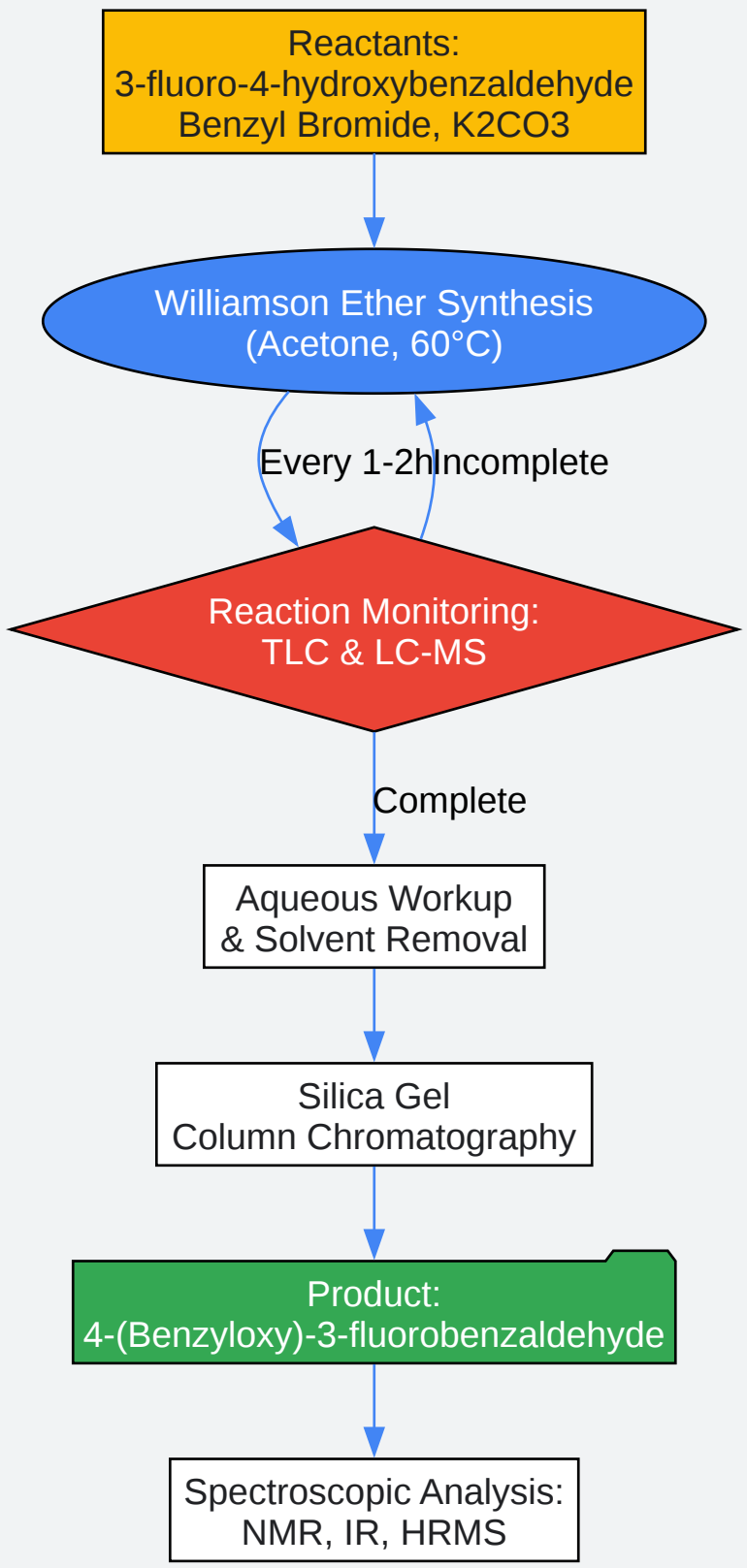

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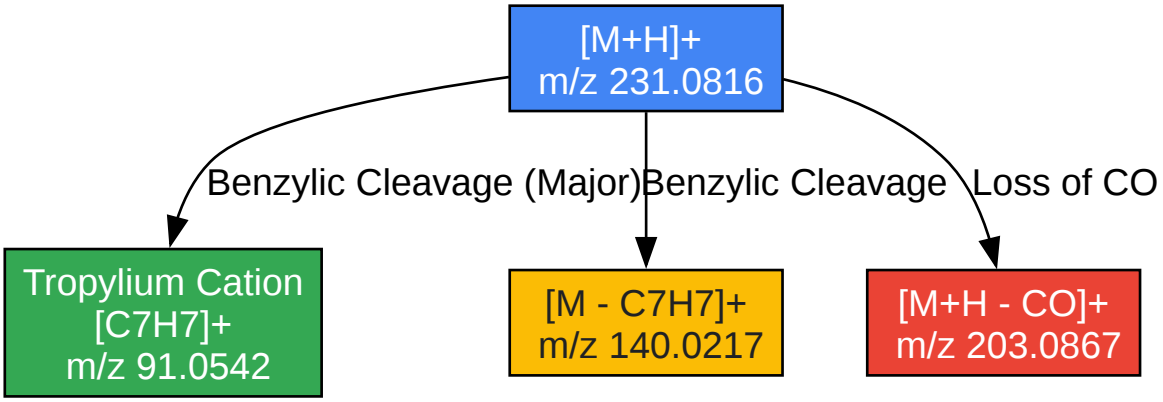

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Caption: Predicted major fragmentation pathways for **4-(Benzyloxy)-3-fluorobenzaldehyde** in MS/MS.

References

- Supporting Information for a relevant chemical synthesis. (Note: While this source does not contain the target molecule, it provides ^{1}H and ^{13}C NMR data for 4-fluorobenzaldehyde, which is used as a reference).
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